

An In-depth Technical Guide to 1,4-Dipropylbenzene

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Compound of Interest

Compound Name: 1,4-Dipropylbenzene

Cat. No.: B1593508

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This technical guide provides a comprehensive overview of the chemical and physical properties of **1,4-Dipropylbenzene**, with a focus on its molecular characteristics. The content is tailored for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Quantitative Data Summary

The fundamental molecular properties of **1,4-Dipropylbenzene** are summarized in the table below, providing a clear reference for its chemical identity and characteristics.

Property	Value	Citations
Molecular Formula	C ₁₂ H ₁₈	[1][2][3]
Molecular Weight	162.27 g/mol	[1][3][4]
IUPAC Name	1,4-dipropylbenzene	[1][2]
CAS Registry Number	4815-57-0	[1][3]

Molecular Structure

The structural representation of **1,4-Dipropylbenzene** is crucial for understanding its chemical behavior and interactions. Below is a diagram illustrating the molecular structure.



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References

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